

Personal protective equipment for handling DFPM

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Compound of Interest

Compound Name: DFPM

Cat. No.: B162563

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Essential Safety and Handling Guide for DFPM

Topic: Personal Protective Equipment for Handling **DFPM** Content Type: Operational and Disposal Safety Plan

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **DFPM** ([5-(3,4-dichlorophenyl)-2-furanyl]-1-piperidinyl-methanethione). The following procedural guidance is designed to ensure safe operational handling and disposal, establishing a foundation of trust in laboratory safety and chemical management.

Chemical and Physical Properties of DFPM

DFPM is a modulator of plant signaling. While it is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS), adherence to rigorous safety protocols is imperative due to the compound's unfully validated toxicological properties.

Property	Value
Chemical Name	[5-(3,4-dichlorophenyl)-2-furanyl]-1-piperidinyl-methanethione
CAS Number	301338-95-4
Molecular Formula	C ₁₆ H ₁₅ Cl ₂ NOS
Molecular Weight	340.3 g/mol
Appearance	Solid

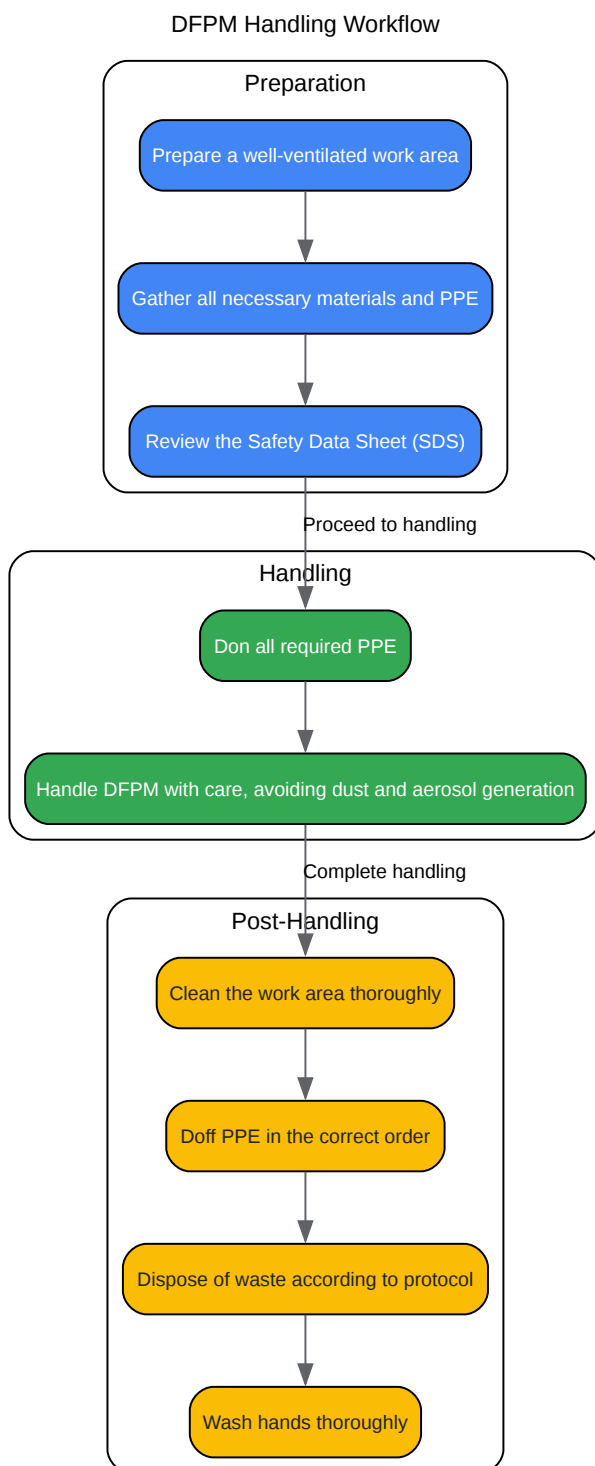
Personal Protective Equipment (PPE) Recommendations

The following personal protective equipment is recommended as a standard for handling **DFPM** to minimize exposure risk.

PPE Component	Specification and Use
Eye and Face Protection	Wear safety goggles with side-shields or a full-face shield to protect against splashes and airborne particles.
Hand Protection	Use protective, chemical-resistant gloves (e.g., nitrile). Inspect gloves for any tears or punctures before use.
Body Protection	Wear impervious clothing, such as a laboratory coat or gown, to prevent skin contact.
Respiratory Protection	In situations where dust or aerosols may be generated, a suitable respirator should be worn. Ensure adequate ventilation in the work area.

Operational Plan for Handling DFPM

Adherence to a strict operational workflow is crucial for the safe handling of **DFPM**. This includes preparation, handling, and post-handling procedures.

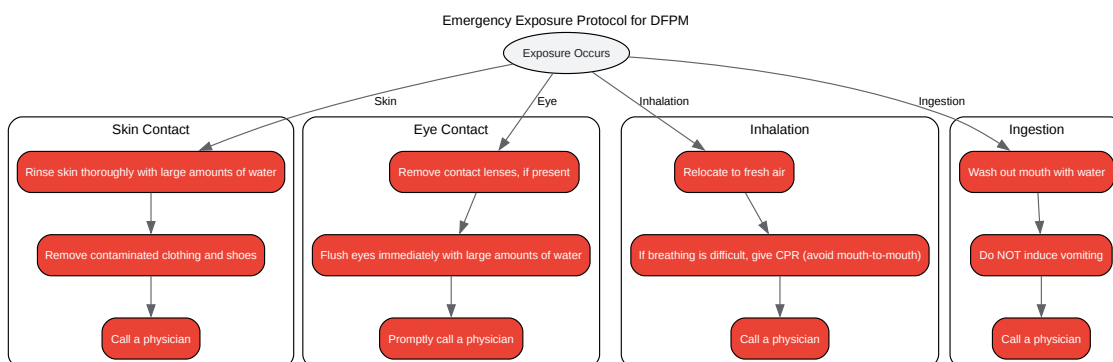


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A logical workflow for the safe handling of **DFPM**.

Emergency Procedures in Case of Exposure

In the event of accidental exposure to **DFPM**, follow these immediate, step-by-step procedures.



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Step-by-step emergency procedures for **DFPM** exposure.

Disposal Plan

All waste materials contaminated with **DFPM** should be handled as chemical waste.

- **Contaminated Materials:** Used gloves, wipes, and disposable lab coats should be collected in a designated, sealed, and clearly labeled waste container.
- **Unused Product:** Dispose of unused **DFPM** in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain or in general trash.
- **Containers:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.

Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.

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